"molecular structure of 2-Fluoro-2,2-dinitroethanol"

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Compound of Interest

Compound Name:	*2-Fluoro-2,2-dinitroethanol*
CAS No.:	*17003-75-7*
Cat. No.:	*B101770*

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An In-Depth Technical Guide to the Molecular Structure of **2-Fluoro-2,2-dinitroethanol**

Abstract

This technical guide provides a comprehensive analysis of the molecular structure of **2-Fluoro-2,2-dinitroethanol** (FDNE), a critical precursor and building block in the synthesis of advanced energetic materials.[1][2] The document elucidates the molecule's chemical identity, physicochemical properties, and the intricate details of its molecular geometry and electronic structure. The strong electron-withdrawing nature of the geminal fluoro and dinitro groups profoundly influences the molecule's stability, reactivity, and spectroscopic characteristics.[1] Methodologies for its synthesis are detailed, providing context for its formation. This guide is intended for researchers, scientists, and professionals in drug development and materials science who require a deep understanding of this high-energy synthon.

Introduction: Significance of **2-Fluoro-2,2-dinitroethanol** (FDNE)

2-Fluoro-2,2-dinitroethanol, also known by its acronym FDNE, is a fluorinated nitroalcohol that holds significant value as a versatile synthon for creating complex, high-energy molecules.[1] Its structure is unique, featuring a hydroxyl group, a fluorine atom, and two nitro groups all in close proximity. This arrangement of highly electronegative functional groups on a simple two-carbon backbone imparts potent energetic properties and specific reactivity, making it a key intermediate for energetic plasticizers, binders, and specialty chemicals.[2] For example, FDNE is used to synthesize trinitroethyl borates, which are being investigated as environmentally friendlier green-light-emitting pyrotechnic compositions.[1] A thorough understanding of its molecular structure is paramount for predicting its chemical behavior, designing new synthetic pathways, and computationally modeling the performance of novel energetic materials derived from it.

Chemical Identity and Physicochemical Properties

The fundamental properties of FDNE are summarized below. These identifiers and physical characteristics are essential for laboratory handling, analytical characterization, and regulatory compliance.

Property	Value	Source(s)
IUPAC Name	2-fluoro-2,2-dinitroethanol	[1]
CAS Number	17003-75-7	[1]
Molecular Formula	$C_2H_3FN_2O_5$	[3]
Molecular Weight	154.05 g/mol	[1][3]
Boiling Point	62-64 °C at 2 Torr	[4]
InChI Key	DKSPPEUUPARRFY-UHFFFAOYSA-N	[1]
Hydrogen Bond Donors	1	[3]
Hydrogen Bond Acceptors	6	[3]
Rotatable Bond Count	1	[3]

Molecular Geometry and Electronic Structure

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The spatial arrangement of atoms and the distribution of electrons are the most critical aspects of FDNE's structure, dictating its overall properties.

Core Geometry and Bonding

The FDNE molecule is built on a two-carbon ethanol backbone. The C2 carbon is tetrahedral (sp^3 hybridized) and is the focal point of the molecule's unique functionality, being bonded to a fluorine atom, two nitro groups (NO_2), and the C1 carbon. The C1 carbon, also sp^3 hybridized, is bonded to the C2 carbon, two hydrogen atoms, and the hydroxyl (-OH) group.

Caption: Simplified 2D representation of **2-Fluoro-2,2-dinitroethanol**.

Note: A proper 3D representation would show the tetrahedral geometry around C1 and C2. The diagram above illustrates connectivity.

Inductive Effects and Reactivity

The defining feature of FDNE's electronic structure is the powerful inductive electron withdrawal (-I effect) caused by the geminal dinitro and fluoro substituents on the C2 carbon.

- Fluorine: As the most electronegative element, the fluorine atom strongly pulls electron density away from the C2 carbon.
- Nitro Groups: The two nitro groups are also potent electron-withdrawing groups, further polarizing the C-N bonds and depleting electron density from C2.

This cumulative effect makes the C2 carbon highly electron-deficient (δ+). This positive character influences the adjacent C1-C2 bond and, subsequently, the acidity of the hydroxyl proton. The pKa of the hydroxyl group is predicted to be approximately 11.14, which is significantly more acidic than that of ethanol (pKa ~16), a direct consequence of this inductive stabilization of the corresponding alkoxide.[4]

Caption: Inductive (-I) effects creating partial charges in FDNE.

Spectroscopic Characterization (Predicted)

While specific spectral data is not publicly available, the molecular structure of FDNE allows for the confident prediction of its key spectroscopic signatures, which are crucial for its analytical

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verification.

- Infrared (IR) Spectroscopy:
  - O-H Stretch: A broad absorption band is expected in the range of 3200-3600 cm^{-1}, characteristic of the hydroxyl group.
  - C-H Stretch: Absorptions around 2850-3000 cm^{-1} from the methylene ($-CH_2-$) group.
  - NO_2 Stretch: Strong, distinct asymmetric and symmetric stretching bands are predicted around 1550-1600 cm^{-1} and 1350-1400 cm^{-1}, respectively. These are hallmarks of nitro compounds.
  - C-F Stretch: A strong absorption band in the 1000-1400 cm^{-1} region.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^1H NMR: Two primary signals are expected: a triplet for the methylene protons ($-CH_2-$) coupled to the hydroxyl proton and the fluorine atom (if coupling occurs), and a broad singlet or triplet for the hydroxyl proton (-OH).
  - ^{13}C NMR: Two signals are expected for the two carbon atoms, with the C2 carbon signal being significantly downfield due to the attached electronegative groups.
  - ^{19}F NMR: A single signal is expected, likely a triplet, due to coupling with the adjacent methylene protons.

Synthesis of 2-Fluoro-2,2-dinitroethanol

Understanding the synthesis of FDNE provides insight into the robustness of its structure. The most common route involves a multi-step process starting from dinitromethane precursors, which avoids the direct use of hazardous elemental fluorine.[1][2]

Experimental Protocol: A Generalized Synthetic Pathway

The synthesis is typically a three-step process characterized by hydrolysis, hydroxymethylation, and a final fluorination step.[1]

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Step 1: Hydrolysis to form Dinitromethane Salt An appropriate precursor is hydrolyzed in an alkaline aqueous solution (e.g., potassium hydroxide) to efficiently yield the potassium salt of dinitromethane.[1] This step is crucial for preparing the reactive intermediate.

Step 2: Hydroxymethylation The dinitromethane potassium salt is reacted with a formaldehyde solution under alkaline conditions. This Mannich-type reaction introduces the hydroxymethyl group, forming the 2,2-dinitroethanol potassium salt.[1]

Step 3: Fluorination This is the critical step where the fluorine atom is introduced. The 2,2-dinitroethanol potassium salt is treated with a selective electrophilic fluorinating reagent, such as 1-chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroborate) (Selectfluor®). This reaction is often performed at room temperature and can achieve high yields of up to 86%.[1]

Caption: Synthetic workflow for **2-Fluoro-2,2-dinitroethanol**.

Conclusion

The molecular structure of **2-Fluoro-2,2-dinitroethanol** is defined by the dense packing of highly electronegative groups—one fluorine and two nitro moieties—on a single carbon center. This configuration creates a highly polarized molecule with a significantly electron-deficient carbon, which in turn governs its reactivity, acidity, and energetic properties. Its role as a key synthon is a direct result of this unique structural and electronic arrangement. The synthetic pathways developed for FDNE are robust, allowing for the controlled and high-yield production necessary for its application in the development of next-generation energetic materials.

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